

Application Notes and Protocols for Preparing YW1128 Stock Solution in DMSO

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Compound of Interest

Compound Name: YW1128

Cat. No.: B611908

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the preparation, storage, and handling of **YW1128** stock solutions in Dimethyl Sulfoxide (DMSO). **YW1128** is a potent inhibitor of the Wnt/ β -catenin signaling pathway, making it a valuable tool for research in oncology, metabolic diseases, and developmental biology.

Introduction

YW1128 is a small molecule inhibitor that targets the Wnt/ β -catenin signaling pathway by inducing the proteasomal degradation of β -catenin.[1][2] This pathway is crucial in embryonic development and adult tissue homeostasis, and its dysregulation is implicated in various diseases, including cancer and metabolic disorders. Accurate and consistent preparation of **YW1128** stock solutions is critical for obtaining reliable and reproducible experimental results.

Quantitative Data Summary

The following table summarizes the key quantitative information for **YW1128**.

Property	Value	Reference
Molecular Weight	343.38 g/mol	[1]
CAS Number	2131223-64-6	[1]
Appearance	Solid	
Solubility in DMSO	100 mg/mL (291.22 mM)	[1]
Storage (Powder)	-20°C	[1]
Storage (in Solvent)	-80°C	
Chemical Stability	Stable under recommended storage conditions	

Experimental Protocols

Materials and Equipment

- **YW1128** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol for Preparing a 10 mM YW1128 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **YW1128** in DMSO. Adjust the quantities as needed for your specific experimental requirements.

Calculation:

To prepare a 10 mM stock solution, the required mass of **YW1128** can be calculated using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Molecular Weight (g/mol)} \times \text{Volume (L)}$$

For 1 mL (0.001 L) of a 10 mM solution:

$$\text{Mass (mg)} = 10 \text{ mM} \times 343.38 \text{ g/mol} \times 0.001 \text{ L} = 3.4338 \text{ mg}$$

Procedure:

- Preparation: In a sterile environment (e.g., a laminar flow hood), bring the **YW1128** powder and DMSO to room temperature.
- Weighing: Carefully weigh out 3.43 mg of **YW1128** powder using a calibrated analytical balance and place it into a sterile microcentrifuge tube.
- Solubilization: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **YW1128** powder.
- Dissolving: Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) can aid in dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage.

Quality Control

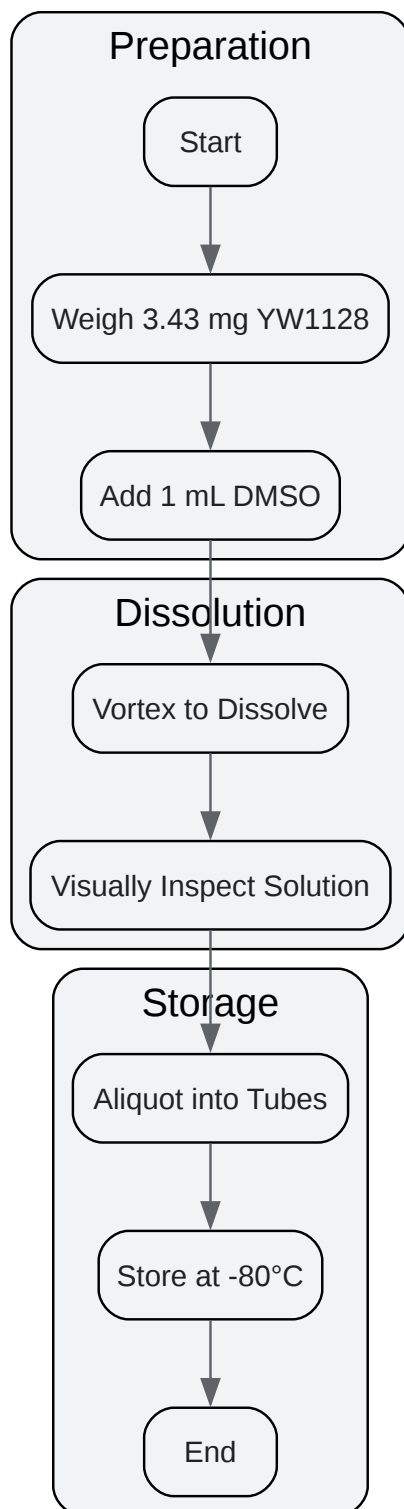
- Visual Inspection: The final stock solution should be a clear, colorless to pale yellow solution, free of any particulate matter.
- Concentration Verification (Optional): The concentration of the stock solution can be verified using techniques such as High-Performance Liquid Chromatography (HPLC) if required for sensitive applications.

Visualizations

Experimental Workflow

The following diagram illustrates the workflow for preparing the **YW1128** stock solution.

Workflow for YW1128 Stock Solution Preparation

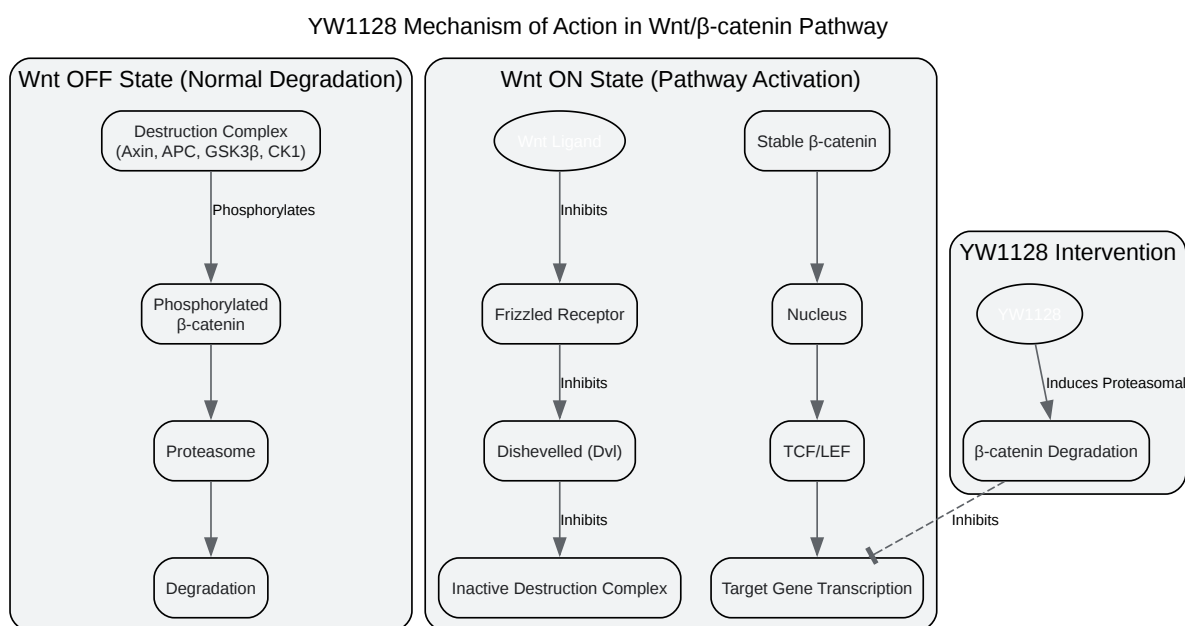


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Caption: Workflow for preparing a 10 mM **YW1128** stock solution in DMSO.

Signaling Pathway of YW1128

This diagram illustrates the mechanism of action of **YW1128** on the Wnt/ β -catenin signaling pathway.



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Caption: **YW1128** induces proteasomal degradation of β -catenin, inhibiting Wnt signaling.

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References

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- 2. YW-1128 | CAS#: 2131223-64-6 | anti-obesity | Wnt/ β -Catenin inhibitor | InvivoChem [invivochem.com]
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